



# Application Notes and Protocols for Fehling's Solution in Reducing Sugar Assays

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Compound of Interest		
Compound Name:	Copper sulfate	
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Audience: Researchers, scientists, and drug development professionals.

#### Introduction

Fehling's solution is a well-established chemical reagent used to differentiate between water-soluble carbohydrate and ketone functional groups, and as a general test for reducing sugars. [1][2][3] Developed by the German chemist Hermann von Fehling in 1849, this test remains a fundamental method in organic chemistry and biochemistry for the qualitative analysis of monosaccharides and other reducing sugars like maltose.[1][4][5] Its application extends to medical diagnostics, such as the detection of glucose in urine, which can be an indicator of diabetes.[6][7][8]

The test relies on the principle that the aldehyde group of a reducing sugar is oxidized to a carboxylic acid when heated in the presence of Fehling's solution.[5] Concurrently, the cupric (Cu<sup>2+</sup>) ions in the Fehling's solution are reduced to cuprous (Cu<sup>+</sup>) ions, which then precipitate as red copper(I) oxide (Cu<sub>2</sub>O).[5][9][10] The formation of this brick-red precipitate indicates a positive test for reducing sugars.[2][9][11]

Fehling's solution is prepared by mixing equal volumes of two separate solutions: Fehling's A and Fehling's B.[1][2][3][6][9] Fehling's A is an aqueous solution of copper(II) sulfate, while Fehling's B is an aqueous solution of potassium sodium tartrate (also known as Rochelle salt) and a strong alkali, typically sodium hydroxide.[1][3][6][7][12] The two solutions are stored separately and mixed only immediately before use to ensure the stability of the reagent.[2][6] [13]



## **Quantitative Data Summary**

The following table outlines the standard concentrations and components for the preparation of Fehling's solutions A and B.

Solution	Component	Concentration
Fehling's A	Copper(II) sulfate pentahydrate (CuSO <sub>4</sub> ·5H <sub>2</sub> O)	7 g in 100 mL of distilled water[1][10]
Dilute sulfuric acid	A few drops[1][6]	
Fehling's B	Potassium sodium tartrate (Rochelle salt)	35 g in 100 mL of distilled water[1][10]
Sodium hydroxide (NaOH)	12 g in 100 mL of distilled water[1][10]	

## **Experimental Protocols**

- 1. Preparation of Fehling's Solution
- a. Preparation of Fehling's Solution A (Copper(II) Sulfate Solution):
- Weigh 7 g of copper(II) sulfate pentahydrate (CuSO<sub>4</sub>·5H<sub>2</sub>O).[1][10]
- Dissolve the **copper sulfate** in 100 mL of distilled water in a volumetric flask.[1]
- Add a few drops of dilute sulfuric acid to the solution.[1][6]
- Stopper the flask and store at a recommended temperature of 15–25 °C.[14]
- b. Preparation of Fehling's Solution B (Potassium Sodium Tartrate Solution):
- Weigh 35 g of potassium sodium tartrate (Rochelle salt) and 12 g of sodium hydroxide (NaOH).[1][10]
- Carefully dissolve both components in 100 mL of distilled water in a volumetric flask.[1]

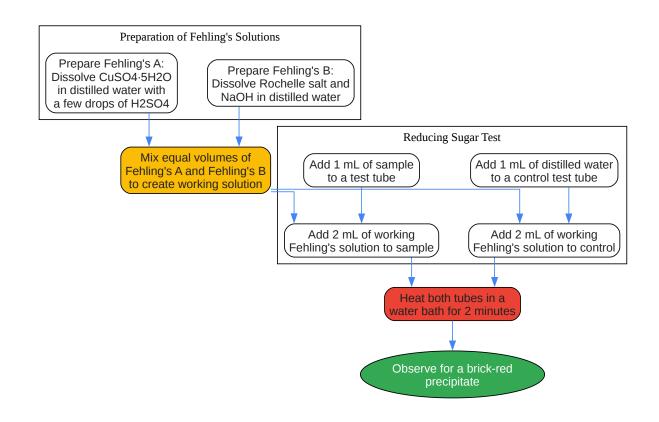


- Stopper the flask and store under the same conditions as Fehling's A.
- c. Preparation of Working Fehling's Solution:
- Just before performing the test, mix equal volumes of Fehling's solution A and Fehling's solution B.[2][6][9] For example, mix 1 mL of Fehling's A with 1 mL of Fehling's B.[11]
- The resulting solution should be a deep blue color and is now ready for use.[6][9]
- 2. Protocol for Reducing Sugar Test
- Pipette 1 mL of the test sample into a clean, dry test tube.
- In a separate test tube, add 1 mL of distilled water to serve as a negative control.
- Add 2 mL of the freshly prepared working Fehling's solution to each test tube.
- Gently shake the test tubes to mix the contents.
- Place the test tubes in a water bath and heat for approximately 2 minutes.
- Observe any color change in the solutions. The formation of a brick-red precipitate of cuprous oxide indicates the presence of a reducing sugar.[9][11]

## **Visualizations**

Experimental Workflow for Fehling's Test



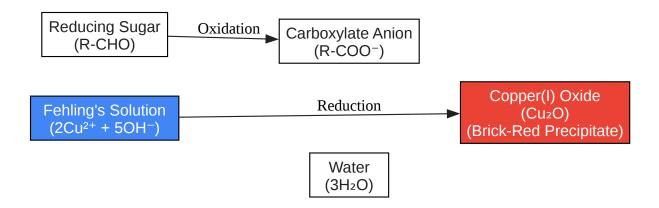


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Caption: Workflow for preparing Fehling's solution and conducting a reducing sugar test.

Chemical Reaction Pathway of Fehling's Test





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Caption: Chemical reaction of Fehling's test showing oxidation and reduction.

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